

# An In-depth Technical Guide to L-Aspartic Acid 4-Benzyl Ester

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## Compound of Interest

Compound Name: *L-Aspartic acid 4-benzyl ester*

Cat. No.: *B7780624*

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This technical guide provides a comprehensive overview of the core physicochemical properties of **L-Aspartic acid 4-benzyl ester**, a key derivative of L-aspartic acid. This compound is frequently utilized in peptide synthesis and the development of block copolymers. [\[1\]](#)

## Core Physicochemical Properties

**L-Aspartic acid 4-benzyl ester** is a white to off-white crystalline solid.[\[1\]](#)[\[2\]](#) Key quantitative data and identifiers for this compound are summarized in the table below.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>13</sub> NO <sub>4</sub> [3][4]
Linear Formula	C <sub>6</sub> H <sub>5</sub> CH <sub>2</sub> OCOCH <sub>2</sub> CH(NH <sub>2</sub> )COOH
Molecular Weight	223.23 g/mol
CAS Number	2177-63-1[1][2][3][4]
Appearance	White to off-white powder/crystalline solid[1][2]
Purity	≥98%[3]
Melting Point	~225 °C (decomposes)[1]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone; Insoluble in water[1][2]
Storage Temperature	-20°C[2]

## Experimental Protocols

### Melting Point Determination

The melting point of **L-Aspartic acid 4-benzyl ester** is a critical parameter for its identification and purity assessment. A standard method for its determination is the capillary melting point technique.

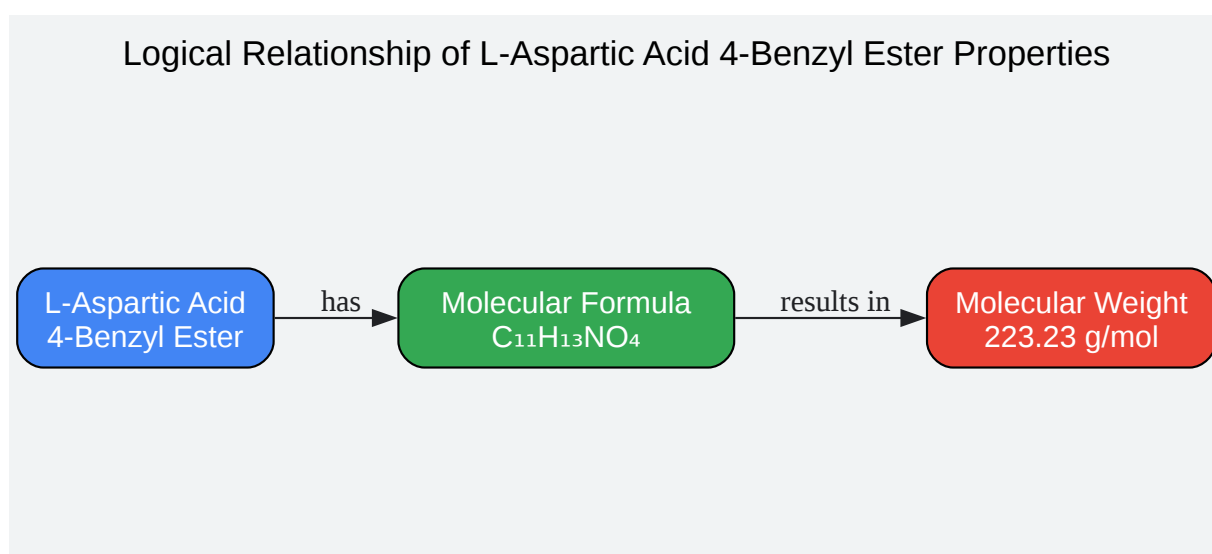
Methodology:

- **Sample Preparation:** A small, dry sample of **L-Aspartic acid 4-benzyl ester** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Instrumentation:** The capillary tube is placed in a calibrated melting point apparatus.
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating phase can be employed to approach the expected melting point, followed by a slower heating rate (1-2 °C per minute) as the melting point is neared to ensure thermal equilibrium.

- Observation: The temperature at which the substance first begins to melt (the solid phase is in equilibrium with the liquid phase) and the temperature at which the substance is completely liquid are recorded. For **L-Aspartic acid 4-benzyl ester**, decomposition is observed at approximately 225 °C.[1]

## Logical Relationships

The following diagram illustrates the relationship between the chemical compound, its molecular formula, and its calculated molecular weight.



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*Fig 1: L-Aspartic Acid 4-Benzyl Ester Properties*

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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to L-Aspartic Acid 4-Benzyl Ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7780624#l-aspartic-acid-4-benzyl-ester-molecular-weight-and-formula]

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